

Solvent System Efficiency in SGD Polymorph Screening

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Compound Focus: Sulfaguanidine

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The table below summarizes experimental data on solvent effectiveness for discovering new **sulfaguanidine** solid forms. It categorizes solvents based on their ability to produce specific anhydrates (AH), hydrates (Hy), or solvates during screening [1].

Solvent Category	Solvents Tested	Successful Solvents (#)	Solid Forms Produced	Experimental Context
Successful Solvate Formers	Tetrahydrofuran, Methanol, Ethanol, <i>t</i> -Butanol, Acetone, Cyclohexanone, DMSO, DMF, DMAc	9	Novel Solvates (9 structures)	Solvent evaporation; 7 structures solved via PXRD [1]
Anhydrate Producers	Not explicitly listed	N/A	AH-I, AH-II, AH-V (novel)	Controlled desolvation of specific solvates [1]
Hydrate Producers	Water	1	Hy1-I, Hy1-II (known monohydrate polymorphs)	Initial starting material (Hy1-I); Recrystallization [1]

Solvent Category	Solvents Tested	Successful Solvents (#)	Solid Forms Produced	Experimental Context
Ineffective Solvents	41 total solvents tested in Liquid-Assisted Grinding (LAG)	~22	None (AH-I remained)	LAG experiments that did not induce form conversion [1]

A 2024 solid-state study discovered **nine novel solvates** and one new anhydrate (AH-V) of **sulfaguanidine** [1]. The solvents listed under "Successful Solvate Formers" reliably produced these novel crystalline forms. Researchers successfully determined the crystal structures of seven solvates and the novel AH-V from powder X-ray diffraction (PXRD) data [1].

The formation of specific anhydrous polymorphs (AH-I, AH-II, AH-V) was achieved through **carefully controlled desolvation** of the corresponding solvates, rather than by direct crystallization from a specific solvent [1]. This highlights that a solvent's utility may not only be in forming a stable solvate but also in its role as an intermediate for obtaining targeted metastable anhydrous forms.

Detailed Experimental Protocols

The comparative data was generated using standardized high-throughput solid-form screening techniques. Here are the detailed methodologies for the key experiments cited.

Solvent Evaporation Experiments

- **Objective:** To obtain crystalline solid forms by slowly concentrating SGD solutions [1].
- **Procedure:** Saturated solutions of the starting material (AH-I, 15 mg) were prepared at room temperature in 30 different solvents. The solutions were filtered, transferred onto a watch glass, and allowed to evaporate under ambient conditions. The resulting solid products were then analyzed using PXRD to identify the formed phases [1].

Liquid-Assisted Grinding (LAG) Experiments

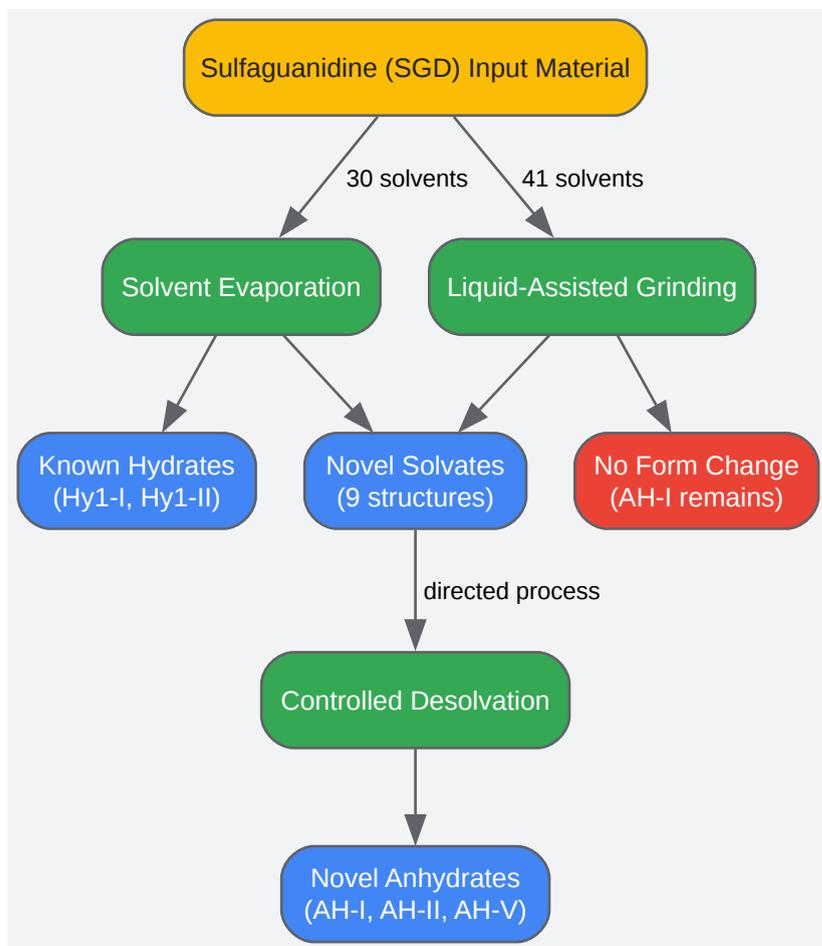
- **Objective:** To screen for solid-form conversion through mechanochemical means with minimal solvent [1].
- **Procedure:** Approximately 80 mg of AH-I was placed in a milling vessel. A small, catalytic amount of solvent (8 drops, or 2 drops for viscous solvents like dimethyl acetamide) was added to the solid. The mixture was milled in a ball mill (e.g., Retsch MM 500) using stainless steel balls at a frequency of 15 Hz for 30 minutes. The resulting samples were analyzed by PXRD [1].

Controlled Desolvation Experiments

- **Objective:** To generate specific anhydrous polymorphs (AH-I, AH-II, AH-V) from their solvates [1].
- **Procedure:** This process involves the careful removal of solvent molecules from a crystalline solvate. The specific conditions (e.g., temperature, atmospheric control) are critical to directing the transformation toward a particular anhydrate and preventing collapse into the most stable form. For SGD, this method successfully produced AH-V for the first time [1].

Workflow and Solid-Form Relationships

The following diagram illustrates the logical relationships between the different solid forms of **sulfaguanidine** and the primary experimental methods used to generate them, as revealed by the study.



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The diagram above shows that solvent evaporation was a key method for discovering new solvates and hydrates. Liquid-assisted grinding also produced novel solvates, but nearly half of the tested solvents did not induce a form change. The novel anhydrites were not obtained directly from solution but through the controlled desolvation of the newly found solvates [1].

Key Insights for Researchers

- **Solvent Selection is Empirical:** The study tested over 40 solvents, and success was not easily predictable. A broad, empirical screening approach remains crucial for comprehensive polymorph and solvate mapping [1].
- **Value of Solvates:** While some solvates may be unstable, they can be critical intermediates. The research positioned these solvates and the stable hydrate as pivotal stepping stones in forming anhydrous polymorphs [1].

- **Stability Landscape:** Calorimetric measurements identified AH-II as the thermodynamically stable polymorph at room temperature, while AH-I is stable at higher temperatures and shows remarkable kinetic stability at room temperature [1].

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References

1. Comprehensive Insights into Sulfaguanidine in the Solid ... [pmc.ncbi.nlm.nih.gov]

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